

## The Discovery and Deve

Author: B

## Compound of Interest

Compound Name: Deanol bitartrate

Cat. No.: B1669964

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Deanol bitartrate**, a salt of 2-(dimethylamino)ethanol (DMAE), has a multifaceted history, transitioning from a prescription medication to a widely available over-the-counter supplement. This document provides a comprehensive overview of its history, focus on its proposed mechanisms of action, clinical evaluation, and the experimental methodologies employed in its study.

## Discovery and Early Development

Deanol was first introduced as a prescription drug in the 1950s under the brand name Deaner® (a p-acetamidobenzoate salt of deanol) by Riker Laboratories. It was marketed as a treatment for Attention Deficit Hyperactivity Disorder (ADHD).<sup>[1][2]</sup> The initial hypothesis for its mechanism of action centered on its role as a precursor to the neurotransmitter acetylcholine.<sup>[4]</sup>

The bitartrate salt of deanol was developed to improve the stability and formulation of the compound.<sup>[5]</sup> **Deanol bitartrate** is a white, crystalline powder. Following its withdrawal as a prescription drug, **deanol bitartrate** became available as a dietary supplement, with evidence of efficacy required by the FDA's then-new drug regulations.

## Mechanism of Action: The Cholinergic Hypothesis and Beyond

The primary hypothesis for the biological activity of deanol revolves around its structural similarity to choline and its potential role in the cholinergic system.

## The Acetylcholine Precursor Theory

The prevailing theory for many years was that deanol, after crossing the blood-brain barrier, is converted to choline and subsequently synthesized into acetylcholine.

```
graph TD
    subgraph "Deanol to Acetylcholine Pathway"
        direction LR
        Deanol[Deanol Bitartrate (Oral Administration)] --> GI_Tract[Gastrointestinal Tract]
        GI_Tract --> Bloodstream[Bloodstream]
        Bloodstream --> BBB[Blood-Brain Barrier]
        BBB --> Brain[Brain]
        Brain --> Choline[Choline]
        Choline --> Acetyl_CoA[Acetyl-CoA]
        Acetyl_CoA --> ACh[Acetylcholine]
        ACh --> Cholinergic_Neuron[Cholinergic Neuron]
    end

    Deanol --> GI_Tract
    GI_Tract --> Bloodstream
    Bloodstream --> BBB
    BBB --> Brain
    Brain --> Choline
    Choline --> Acetyl_CoA
    Acetyl_CoA --> ACh
    ACh --> Cholinergic_Neuron
```

```
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Brain -> Choline [label="Proposed\nConversion"];
Acetyl_CoA -> ACh [label="Choline\nAcetyltransferase", arrowhead="vee"];
Choline -> ACh [arrowhead="vee"];
ACh -> Cholinergic_Neuron [label="Storage &\nRelease"];
}
```

**Figur**

## In Vivo Microdialysis for Acetylcholine Measurement in Rat Brain

This technique allows for the sampling of neurotransmitters from the extracellular fluid of the brain in awake

Protocol:

- - Surgical Implantation of Guide Cannula:
    - Anesthetize the rat and place it in a stereotaxic frame.
    - Expose the skull and drill a small hole at the coordinates corresponding to the brain region of interest (
    - Implant a guide cannula and secure it with dental cement.
    - Allow the animal to recover for several days.

- 

#### Microdialysis Probe Insertion and Perfusion:

- 

On the day of the experiment, insert a microdialysis probe through the guide cannula into the target brain

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Perfuse the probe with artificial cerebrospinal fluid (aCSF) at a slow, constant rate (e.g., 1-2  $\mu$ L/min) u

- 

#### Sample Collection:

- 

Collect dialysate samples at regular intervals (e.g., every 20 minutes) into vials.

- 

#### Administration of Deanol:

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Administer **Deanol bitartrate** to the animal (e.g., via intraperitoneal injection or oral gavage).

- - Post-Treatment Sample Collection:
      - Continue collecting dialysate samples to measure changes in acetylcholine levels following treatment.
  - - Sample Analysis:
      - Analyze the concentration of acetylcholine in the dialysate samples using a sensitive analytical method su
- ```
```.dot
digraph "Microdialysis_Workflow" {
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node [shape=box, style="filled", fontname="Arial", fontsize=10, margin=0.1];
edge [fontname="Arial", fontsize=10];

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Surgery [label="Implant Guide Cannula\nin Rat Brain", fillcolor="#F1F3F4", fontcolor="#202124"];
Recovery [label="Recovery Period", fillcolor="#F1F3F4", fontcolor="#202124"];
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Perfusion [label="Perfuse with aCSF", fillcolor="#FBBC05", fontcolor="#202124"];
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Deanol_Admin [label="Administer Deanol", fillcolor="#EA4335", fontcolor="#FFFFFF"];
Post_Treatment_Collection [label="Collect Post-Treatment\nDialysate Samples", fillcolor="#34A853", fontcolor="#FFFFFF"];
Analysis [label="Analyze Acetylcholine\nLevels (HPLC/LC-MS)", fillcolor="#34A853", fontcolor="#FFFFFF"];
End [label="End Experiment", fillcolor="#EA4335", fontcolor="#FFFFFF];
```

```
Start -> Surgery -> Recovery -> Probe_Insertion -> Perfusion -> Baseline_Collection -> Deanol_Admin -> Post_T  
}
```

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